

Technical Guide: Storage and Stability of Methyl 2-bromo-2-butenate

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Compound of Interest

Compound Name: Methyl 2-bromo-2-butenate

CAS No.: 17642-18-1

Cat. No.: B103739

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Executive Summary

Methyl 2-bromo-2-butenate (CAS: 17642-18-1 for mix; 31930-34-4 for Z-isomer) is an

-bromo-

-unsaturated ester. Unlike its structural isomer methyl 4-bromocrotonate (a potent lachrymator and allylic bromide), the 2-bromo derivative is a vinylic bromide. While chemically more robust than the 4-bromo isomer, it possesses three specific instability vectors: photo-induced

isomerization, spontaneous polymerization, and hydrolytic cleavage.

Core Storage Mandate:

- Temperature: Refrigerate (+2°C to +8°C).
- Atmosphere: Inert gas (Argon or Nitrogen) backfill required after opening.
- Light: Strictly protect from light (Amber glassware/foil) to prevent geometric isomerization.

Chemical Profile & Physical Properties[1][2][3]

This compound is commercially available often as a mixture of E and Z isomers, though the Z-isomer (tiglate derivative) is frequently the major component in stereoselective synthesis.

| Property | Data | Notes |
|-------------------|----------------------------|--|
| IUPAC Name | Methyl 2-bromo-2-butenoate | Also known as Methyl 2-bromocrotonate |
| Molecular Formula | | MW: 179.01 g/mol |
| Physical State | Liquid | Colorless to pale yellow |
| Boiling Point | 178–182 °C | @ 760 mmHg |
| Density | 1.505 g/mL | High density facilitates phase separation in aqueous workups |
| Solubility | Soluble in MeOH, , | Immiscible in water (hydrolyzes slowly) |
| Flash Point | > 110 °C (Estimated) | Combustible liquid |

Mechanisms of Instability

To ensure sample integrity, researchers must understand the causality of degradation.

Photochemical Isomerization (Shift)

The C=C double bond, substituted with a bromine atom and an ester group, is highly susceptible to photo-excitation.

- Mechanism: Absorption of UV-Vis light () excites the transition, temporarily breaking the

-bond character and allowing rotation around the C-C bond.

- Impact: If a synthesis requires the Z-isomer (e.g., for stereospecific Pd-catalyzed coupling), light exposure will racemize the geometry, lowering enantiomeric excess (ee) in downstream chiral applications.

Spontaneous Polymerization

As an

-unsaturated ester, the compound functions as a Michael acceptor and a monomer.

- Trigger: Radical initiators (peroxides formed from oxygen exposure) or thermal energy.
- Stabilizers: Commercial preparations may contain trace inhibitors (e.g., BHT or MEHQ), though often not explicitly listed on the bottle.
- Visual Indicator: Viscosity increase or solid precipitate formation.

Hydrolytic Degradation

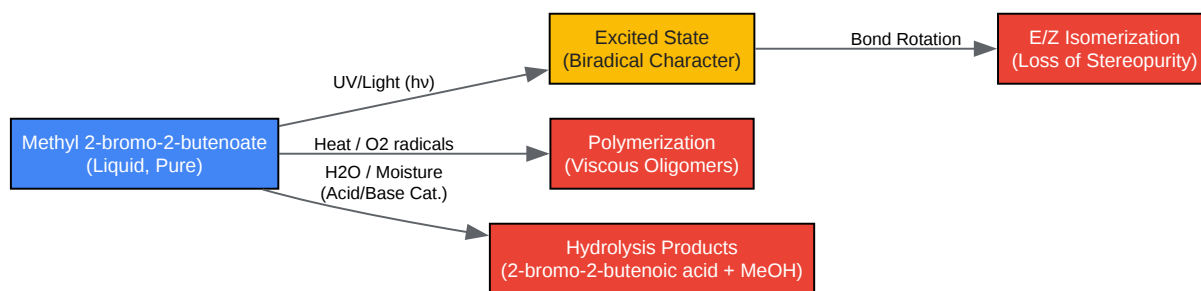
The electron-withdrawing bromine atom at the

-position activates the ester carbonyl, making it susceptible to nucleophilic attack by water (hydrolysis).

- Product: Generates 2-bromo-2-butenic acid (solid) and methanol.
- Catalyst: Acidic impurities or ambient moisture accelerate this process.

Degradation Pathway Diagram

The following diagram illustrates the competing degradation pathways triggered by environmental factors.



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Figure 1: Primary degradation vectors: Light induces isomerization; Oxygen/Heat induces polymerization; Moisture induces hydrolysis.

Storage & Handling Protocols

Receiving and Initial Inspection

Upon receipt of the chemical from a supplier (e.g., Sigma-Aldrich, TCI):

- Visual Check: The liquid should be colorless or very pale yellow. Dark yellow or brown indicates oxidation or polymerization.
- Seal Verification: Ensure the cap is taped and the bottle was shipped with cold packs (recommended).

Long-Term Storage Protocol

This system is self-validating: if the inert gas seal is maintained, the color remains stable.

- Container: Store in the original amber glass bottle. If aliquoting, use only amber vials with PTFE-lined caps.
- Environment: Refrigerate at 2–8°C. Do not freeze unless specified by the CoA, as freeze-thaw cycles can induce oligomerization in some monomers.
- Atmosphere:

- Best Practice: Store under an inert atmosphere (Argon or Nitrogen).
- Procedure: After every use, backfill the headspace of the bottle with dry Argon for 10-15 seconds before recapping. This displaces oxygen (radical initiator) and moisture (hydrolysis trigger).
- Parafilm: Wrap the cap junction with Parafilm M® to retard gas exchange.

Handling Procedures

- PPE: Wear nitrile gloves, safety goggles, and a lab coat. Work in a fume hood.
- Tools: Use glass syringes or glass pipettes. Avoid prolonged contact with metal needles if the needle shows signs of corrosion, though vinylic bromides are generally stable to stainless steel for short durations.
- Warming: Allow the bottle to warm to room temperature before opening. Opening a cold bottle in humid air causes condensation to form inside, accelerating hydrolysis.

Quality Control (QC) & Analysis

Researchers should verify purity before using this reagent in critical steps (e.g., chiral synthesis).

Nuclear Magnetic Resonance (NMR)

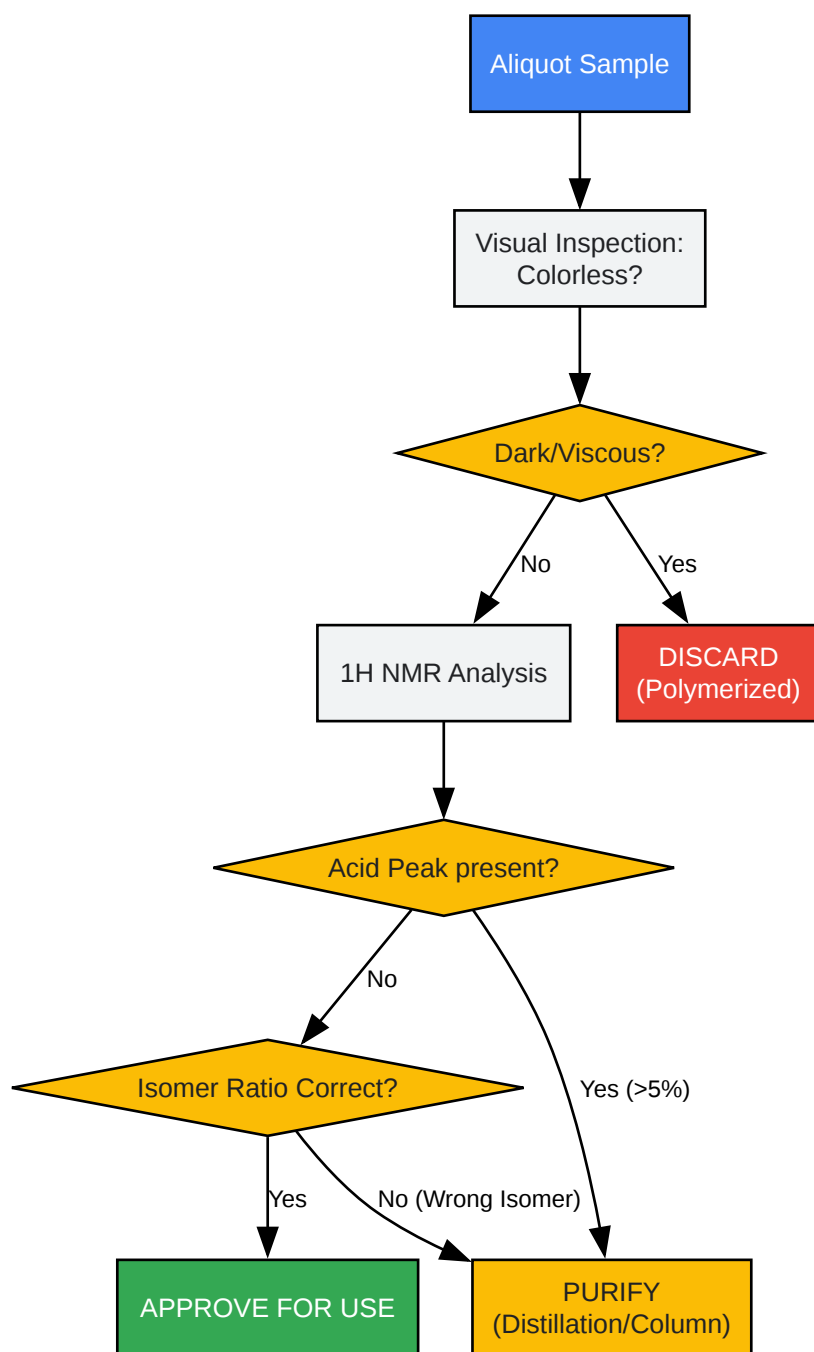
¹H NMR is the gold standard for distinguishing isomers and detecting hydrolysis.

- Solvent:
- Diagnostic Signals:
 - Olefinic Proton: The vinyl proton (¹H) shift differs between E and Z isomers due to the anisotropy of the carbonyl group.
 - Hydrolysis Check: Look for a broad singlet (COOH) around 10-12 ppm, indicating the formation of 2-bromo-2-butenoic acid.
 - Polymerization: Broadening of all peaks and loss of fine coupling structure.

Thin Layer Chromatography (TLC)

- Mobile Phase: 10% Ethyl Acetate in Hexanes.
- Visualization: UV active (254 nm).
- Observation: The ester travels high (
 ~0.6-0.8). The hydrolyzed acid will remain near the baseline or streak.

QC Decision Workflow



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Figure 2: Quality Control logic flow for validating reagent integrity prior to synthesis.

Safety & Emergency Procedures

Distinction Alert: Do not confuse with Methyl 4-bromocrotonate (Allylic bromide). The 4-bromo isomer is a severe lachrymator. The 2-bromo isomer (Vinylic) discussed here is an irritant but

less aggressive.

| Hazard Class | Description | Response |
|-----------------|---|--|
| Skin Irritation | Causes skin irritation (H315). | Wash with soap and water for 15 min. |
| Eye Irritation | Causes serious eye irritation (H319).[1] | Rinse cautiously with water for 15 min. Remove contacts. |
| Respiratory | May cause respiratory irritation (H335).[1] | Move to fresh air. |
| Flammability | Combustible Liquid.[1][2][3] | Use , dry chemical, or foam.[3] |

Spill Cleanup:

- Ventilate the area.[1][3][4]
- Absorb with inert material (vermiculite or sand).
- Place in a sealed hazardous waste container labeled "Halogenated Organic Waste."

References

- Sigma-Aldrich.**Methyl 2-bromo-2-butenolate** Product Specification & MSDS. (Accessed 2026). [Link](#)
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- Fisher Scientific.Safety Data Sheet: **Methyl 2-bromo-2-butenolate**. [Link](#)
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